

# A Technical Guide to the Thermochemical Properties of 2-Decanol

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## Compound of Interest

Compound Name: 2-Decanol

Cat. No.: B1670014

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **2-decanol**. The information is compiled from various sources and is intended to be a valuable resource for professionals in research, science, and drug development who require accurate and detailed thermochemical properties for this compound.

## Core Thermochemical Data

The following tables summarize the key thermochemical and physical properties of **2-decanol**. The data presented is a combination of calculated and experimental values, with the source and methodology noted where available.

Table 1: General and Physical Properties of **2-Decanol**

Property	Value	Unit	Source/Method
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	-	-
Molecular Weight	158.28	g/mol	-
CAS Number	1120-06-5	-	-
Appearance	Colorless to pale yellow liquid	-	--INVALID-LINK--
Boiling Point	211.0	°C	--INVALID-LINK--
Melting Point	-6 to -4	°C	--INVALID-LINK--
Density	0.827	g/mL at 25 °C	--INVALID-LINK--
Refractive Index	1.434	n <sub>20/D</sub>	--INVALID-LINK--
Vapor Pressure	0.039	mmHg at 25 °C	Estimated

Table 2: Thermochemical Properties of **2-Decanol**

Property	Value	Unit	Source/Method
Standard Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$ )	-407.24	kJ/mol	Cheméo (Joback Method)[1]
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	-105.94	kJ/mol	Cheméo (Joback Method)[1]
Enthalpy of Fusion ( $\Delta_{\text{fus}} H^\circ$ )	22.22	kJ/mol	Cheméo (Joback Method)[1]
Enthalpy of Vaporization ( $\Delta_{\text{vap}} H^\circ$ )	54.14	kJ/mol	Cheméo (Joback Method)[1]
Ideal Gas Heat Capacity ( $C_{p,\text{gas}}$ )	Data not available	J/mol·K	-
Liquid Phase Heat Capacity ( $C_{p,\text{liquid}}$ )	Data not available	J/mol·K	-

Note: The thermochemical data from Cheméo are calculated properties based on the Joback group contribution method and should be considered as estimates.[1]

## Experimental Protocols

While specific experimental studies detailing the determination of all thermochemical properties for **2-decanol** are not readily available in open-access literature, the following sections describe the standard methodologies that are typically employed for long-chain alcohols.

### Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of a liquid alcohol like **2-decanol** is determined using a bomb calorimeter.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **2-decanol** (typically 0.5 - 1.0 g) is placed in a crucible within the bomb calorimeter. A known length of ignition wire is

connected to the electrodes, with its end in contact with the sample.

- **Assembly and Pressurization:** The bomb is sealed and pressurized with pure oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is placed in a calorimeter vessel containing a known mass of water. The calorimeter is then placed in an outer jacket to minimize heat exchange with the surroundings. The initial temperature of the water is recorded with high precision.
- **Ignition and Data Acquisition:** The sample is ignited by passing a current through the ignition wire. The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Corrections and Calculations:** The heat capacity of the calorimeter system (including the bomb, water, and stirrer) is determined in a separate experiment using a standard substance with a known heat of combustion, such as benzoic acid. The gross heat of combustion is calculated from the corrected temperature rise and the heat capacity of the calorimeter. Corrections are made for the heat of formation of nitric acid (from residual nitrogen in the bomb) and sulfuric acid (if the sample contains sulfur), as well as for the heat of combustion of the ignition wire. The standard enthalpy of combustion is then calculated from the gross heat of combustion by applying corrections to bring the reactants and products to their standard states at 298.15 K and 1 atm.

## Heat Capacity by Adiabatic Calorimetry

The heat capacity of liquid **2-decanol** as a function of temperature can be determined using an adiabatic calorimeter.

Methodology:

- **Sample Loading:** A known mass of degassed, high-purity **2-decanol** is hermetically sealed in a sample container within the calorimeter.
- **Adiabatic Shielding:** The sample container is surrounded by an adiabatic shield, which is maintained at the same temperature as the sample container throughout the experiment to prevent heat exchange.

- **Heating and Temperature Measurement:** A known quantity of electrical energy is supplied to the sample container through a heater, causing a small increase in temperature (typically 1-5 K). The temperature of the sample is measured with high precision using a platinum resistance thermometer.
- **Data Acquisition:** The energy input and the resulting temperature rise are recorded.
- **Calculation:** The heat capacity of the sample is calculated by subtracting the heat capacity of the empty sample container (determined in a separate experiment) from the total heat capacity and dividing by the mass of the sample. This process is repeated over the desired temperature range to obtain the heat capacity as a function of temperature.

## Enthalpy of Vaporization by Ebulliometry

The vapor pressure of **2-decanol** at different temperatures can be measured using an ebulliometer, and from this data, the enthalpy of vaporization can be determined using the Clausius-Clapeyron equation.

### Methodology:

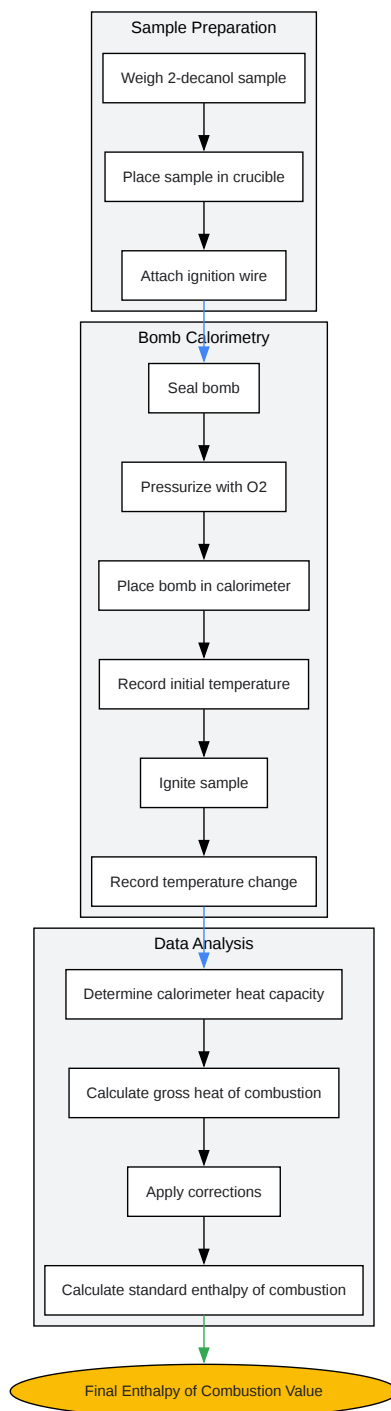
- **Apparatus Setup:** An ebulliometer, an instrument designed to measure the boiling point of a liquid at a controlled pressure, is used. The apparatus is connected to a pressure control and measurement system.
- **Sample Introduction:** A sample of pure **2-decanol** is introduced into the boiling flask of the ebulliometer.
- **Measurement:** The pressure in the system is set to a desired value, and the liquid is heated to its boiling point. The temperature of the vapor in equilibrium with the boiling liquid is measured with a high-precision thermometer.
- **Data Collection:** The boiling temperature is recorded for a range of pressures.
- **Calculation:** The natural logarithm of the vapor pressure ( $\ln P$ ) is plotted against the reciprocal of the absolute temperature ( $1/T$ ). According to the Clausius-Clapeyron equation, the slope of this plot is equal to  $-\Delta_{\text{vap}}H^\circ/R$ , where  $R$  is the ideal gas constant. From the slope, the standard enthalpy of vaporization can be calculated.

## Visualizations

### Experimental Workflow for Determining Enthalpy of Combustion

The following diagram illustrates the typical workflow for the experimental determination of the enthalpy of combustion of **2-decanol** using bomb calorimetry.

Workflow for Enthalpy of Combustion Determination



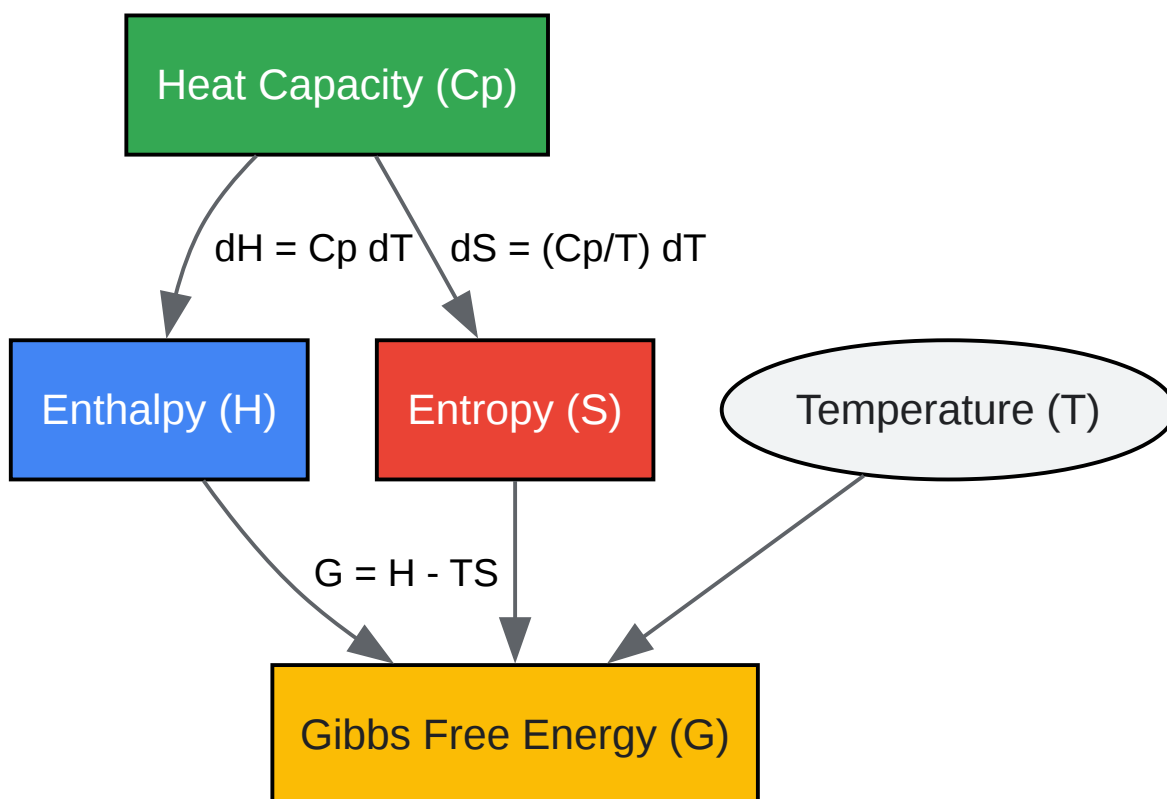
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Caption: Workflow for determining the enthalpy of combustion of **2-decanol**.

## Logical Relationship of Thermochemical Properties

The following diagram illustrates the relationship between key thermochemical properties.

### Relationship between Key Thermochemical Properties



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## References

- 1. 2-Decanol (CAS 1120-06-5) - Chemical & Physical Properties by Cheméo [chemeo.com]



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